

Spectral Characteristics of Acid Red 151 in Solution: A Technical Guide

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Compound of Interest

Compound Name: C.I. Acid red 151

Cat. No.: B12781643

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Introduction

Acid Red 151, also known as C.I. 26900, is a diazo dye with the molecular formula $C_{22}H_{15}N_4NaO_4S$ and a molecular weight of 454.43 g/mol. [1][2] It is characterized by its dark red powder form and its utility in dyeing protein fibers like wool and silk, as well as polyamides. [1][3] The dye is soluble in water, presenting a cloudy brown-orange solution, and soluble in ethanol, appearing orange. [1][4] This guide provides an in-depth overview of the spectral characteristics of Acid Red 151 in solution, focusing on its ultraviolet-visible (UV-Vis) absorption properties and the factors influencing them. This information is critical for its application in various research and development contexts, including its use as a model compound in degradation studies and for quantitative analysis.

Physicochemical Properties

A summary of the key physicochemical properties of Acid Red 151 is presented below.

Property	Value	Reference(s)
CI Name	Acid Red 151	[1]
CI Number	26900	[1]
CAS Number	6406-56-0	[1][2]
Molecular Formula	C ₂₂ H ₁₅ N ₄ NaO ₄ S	[1][2]
Molecular Weight	454.43 g/mol	[1][2]
Appearance	Dark red powder	[1][4]

UV-Visible Absorption Spectroscopy

The UV-Vis absorption spectrum of a compound provides valuable information about its electronic transitions. For Acid Red 151, the most prominent feature in the visible region is a strong absorption band, which is responsible for its red color.

Absorption Maxima (λ_{max})

The wavelength of maximum absorbance (λ_{max}) for Acid Red 151 in aqueous solutions is consistently reported to be in the range of 510 nm to 512 nm.[5] This peak is attributed to the $\pi \rightarrow \pi^*$ electronic transitions within the conjugated system of the diazo dye structure.[6] The degradation of Acid Red 151 is often monitored by the decrease in absorbance at this wavelength.[7]

Molar Absorptivity (ϵ)

The molar absorptivity (or extinction coefficient), ϵ , is a measure of how strongly a chemical species absorbs light at a given wavelength. It is a constant for a particular substance at a specific wavelength and in a given solvent, as defined by the Beer-Lambert Law ($A = \epsilon bc$, where A is absorbance, b is the path length, and c is the concentration).

While several studies utilize the absorbance of Acid Red 151 for quantitative analysis, a definitive value for its molar absorptivity in a specific solvent has not been readily available in the reviewed literature. For other disperse azo dyes, molar absorptivity values have been reported to be in the range of 35,000 to 216,000 L·mol⁻¹·cm⁻¹. [8] The determination of the

specific molar absorptivity for Acid Red 151 is crucial for accurate quantification and requires experimental measurement.

Solvatochromism

Solvatochromism is the phenomenon where the color of a solute changes with the polarity of the solvent. This change is reflected in a shift of the absorption maximum (λ_{max}). Acid Red 151 exhibits solvatochromic behavior. For instance, it is described as having a cloudy brown-light orange appearance in water and an orange color in ethanol, indicating a shift in its absorption spectrum.[1] A detailed study quantifying the λ_{max} in a range of solvents with varying polarities would be necessary to fully characterize its solvatochromic properties.

Effect of pH

The absorption spectrum of Acid Red 151 is sensitive to changes in pH. The color of its aqueous solution changes in the presence of strong acids and bases. In a strong hydrochloric acid solution, it appears orange-brown, while in a thick sodium hydroxide solution, it turns dark purple.[1][4] This indicates significant shifts in the λ_{max} due to the protonation or deprotonation of the dye molecule, which alters the electronic structure and the energy of the electronic transitions. The ozonation kinetics of Acid Red 151 have been shown to be pH-dependent, with reaction rates varying at different pH values.[9]

Fluorescence Spectroscopy

Information regarding the fluorescence properties of Acid Red 151 is limited in the available literature. While it is classified under "fluorescent dyes" in some databases, specific data on its emission maxima and quantum yields are not provided.[10] Many azo dyes are known to be fluorescent, and this property is often influenced by the molecular structure and the solvent environment.[11] Further experimental investigation is required to fully characterize the fluorescence characteristics of Acid Red 151.

Experimental Protocols

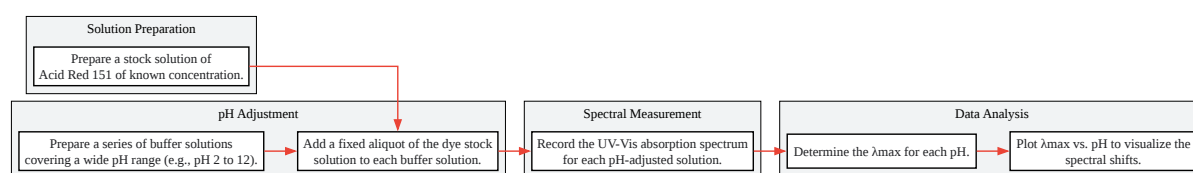
Determination of Molar Absorptivity (ϵ)

The following is a general experimental protocol for the determination of the molar absorptivity of Acid Red 151.

Figure 1. Experimental workflow for determining molar absorptivity.

Investigation of the Effect of pH on Absorption Spectra

This protocol outlines the steps to study the influence of pH on the spectral properties of Acid Red 151.

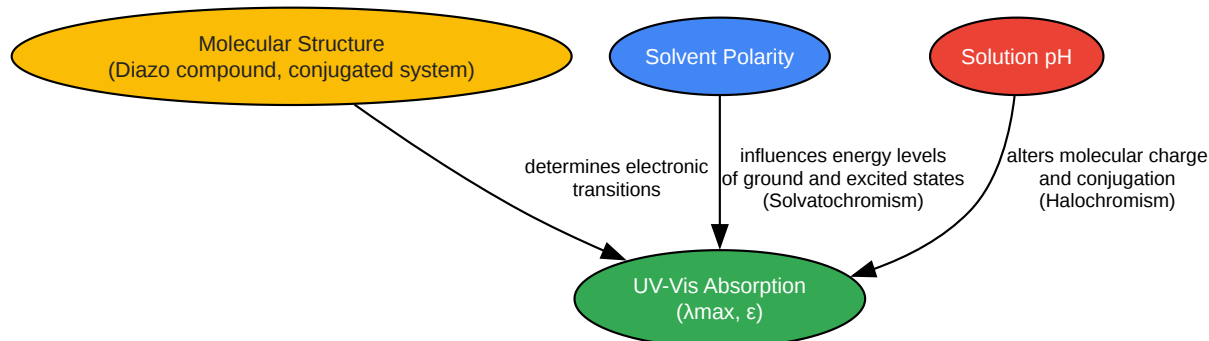


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Figure 2. Protocol for investigating the effect of pH on absorption spectra.

Logical Relationships

The relationship between the chemical properties of Acid Red 151 and its observed spectral characteristics is governed by fundamental principles of photochemistry.



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Figure 3. Factors influencing the spectral characteristics of Acid Red 151.

Conclusion

Acid Red 151 exhibits distinct spectral characteristics in the UV-Vis region, with a prominent absorption maximum around 510-512 nm in aqueous solutions. Its spectral properties are significantly influenced by the solvent polarity and the pH of the solution, demonstrating both solvatochromic and halochromic effects. While the dye is used in quantitative studies, a standardized molar absorptivity value is not readily available and should be determined experimentally for precise measurements. Further research is also needed to fully characterize its fluorescence properties. The experimental protocols and logical relationships outlined in this guide provide a framework for the systematic investigation and application of the spectral properties of Acid Red 151 in various scientific and industrial settings.

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